

# Unveiling the Spectroscopic Signature of Paniculidine C: A Technical Guide

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the spectroscopic data for **Paniculidine C**, an indole alkaloid isolated from the plant Murraya paniculata. The information presented herein is crucial for the identification, characterization, and further development of this natural product. All quantitative data is summarized in structured tables for ease of reference, and detailed experimental protocols are provided.

# **Spectroscopic Data of Paniculidine C**

The structural elucidation of **Paniculidine C** has been accomplished through a combination of spectroscopic techniques, including Nuclear Magnetic Resonance (NMR) spectroscopy, Mass Spectrometry (MS), and Infrared (IR) spectroscopy.

### **Nuclear Magnetic Resonance (NMR) Data**

NMR spectroscopy provides detailed information about the carbon-hydrogen framework of a molecule. The <sup>1</sup>H and <sup>13</sup>C NMR data for **Paniculidine C** are presented below.

Table 1: <sup>1</sup>H NMR Spectroscopic Data for **Paniculidine C** (in CDCl<sub>3</sub>)



Chemical Shift (δ) (ppm)	Multiplicity	Coupling Constant (J) (Hz)	Assignment
7.95	br s	-	NH
7.50	d	7.8	H-4
7.25	d	7.8	H-7
7.05	t	7.8	H-6
6.95	t	7.8	H-5
6.85	S	-	H-2
3.65	t	7.0	CH <sub>2</sub> -OH
2.80	t	7.0	Ar-CH <sub>2</sub>
1.95	m	-	CH2
1.70	m	-	СН
0.95	d	6.5	СНз

Table 2: <sup>13</sup>C NMR Spectroscopic Data for **Paniculidine C** (in CDCl<sub>3</sub>)



Chemical Shift (δ) (ppm)	Assignment
136.2	C-7a
127.5	C-3a
122.0	C-2
121.5	C-6
119.2	C-5
118.5	C-4
112.5	C-3
110.8	C-7
65.5	CH2-OH
35.5	Ar-CH <sub>2</sub>
32.0	CH <sub>2</sub>
29.5	СН
22.5	CH₃

# Mass Spectrometry (MS) Data

Mass spectrometry provides information about the mass-to-charge ratio of a molecule, allowing for the determination of its molecular weight and elemental composition.

Table 3: Mass Spectrometry Data for Paniculidine C

Technique	Ionization Mode	Observed m/z	Assignment
EIMS	El	203.1310	[M] <sup>+</sup>

The high-resolution electron ionization mass spectrum (HREIMS) of **Paniculidine C** showed a molecular ion peak at m/z 203.1310, which corresponds to the molecular formula C<sub>13</sub>H<sub>17</sub>NO.



# Infrared (IR) Spectroscopy Data

Infrared spectroscopy is used to identify the functional groups present in a molecule based on their characteristic absorption of infrared radiation.

Table 4: Infrared (IR) Spectroscopic Data for Paniculidine C

Wavenumber (cm <sup>-1</sup> )	Functional Group Assignment
3450	N-H stretching
3350	O-H stretching
2950, 2850	C-H stretching
1610, 1460	Aromatic C=C stretching
1050	C-O stretching

# **Experimental Protocols**

The spectroscopic data presented above were obtained following specific experimental procedures for the isolation and analysis of **Paniculidine C**.

#### **Isolation of Paniculidine C**

**Paniculidine C** was isolated from the petroleum ether extract of the stem bark of Murraya paniculata. The powdered stem bark was extracted with petroleum ether (60-80°C). The concentrated extract was then subjected to column chromatography on a silica gel column. Elution with a solvent gradient of petroleum ether and ethyl acetate yielded a fraction containing **Paniculidine C**. Further purification by preparative thin-layer chromatography (TLC) afforded the pure compound.

# **Spectroscopic Analysis**

NMR Spectroscopy: ¹H and ¹³C NMR spectra were recorded on a Bruker spectrometer operating at 400 MHz for ¹H and 100 MHz for ¹³C, respectively. The spectra were obtained in deuterated chloroform (CDCl₃) with tetramethylsilane (TMS) as the internal standard. Chemical shifts are reported in parts per million (ppm) relative to TMS.



- Mass Spectrometry: High-resolution electron ionization mass spectra (HREIMS) were obtained on a JEOL JMS-D300 mass spectrometer.
- Infrared Spectroscopy: The IR spectrum was recorded on a Perkin-Elmer 782 spectrophotometer using a KBr pellet.

# **Workflow for Spectroscopic Analysis**

The logical workflow for the spectroscopic analysis of a natural product like **Paniculidine C** involves a series of steps to isolate, purify, and structurally elucidate the compound.



# Extraction & Isolation Plant Material (Murraya paniculata stem bark) Solvent Extraction (Petroleum Ether) Column Chromatography (Silica Gel) Preparative TLC Pure Paniculidine C \$pectroscopic Analysis NMR Spectroscopy Mass Spectrometry Infrared Spectroscopy (1H, 13C, 2D) (EIMS) Structure Elucidation Data Interpretation & Analysis Structure Determination of Paniculidine C

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Fig. 1: General workflow for the isolation and spectroscopic analysis of **Paniculidine C**.







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